

Comprehensive Spectral Profiling and Structural Elucidation of 5-Propanoyl-8-Hydroxyquinoline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-(8-Hydroxyquinolin-5-yl)propan-1-one*

Cat. No.: B13267626

[Get Quote](#)

Executive Summary

5-Propanoyl-8-hydroxyquinoline (5-PHQ)—also known in literature as 5-propionyl-8-hydroxyquinoline or **1-(8-hydroxyquinolin-5-yl)propan-1-one**—is a highly versatile bidentate chelator and intermediate. It serves as a foundational building block in the synthesis of phosphodiesterase (PDE) inhibitors [1], advanced antimicrobial chalcones, and heavy-metal complexometric titration agents [2]. This technical whitepaper synthesizes the core spectral data (NMR, FT-IR, MS) of 5-PHQ, elucidating the physical causality behind its structural signatures, including regioselective acylation and profound intramolecular hydrogen bonding.

Mechanistic Framework: Regioselectivity and Hydrogen Bonding

To accurately interpret the spectral data of 5-PHQ, one must understand the electronic environment governing its structure:

- **Friedel-Crafts Acylation Regioselectivity:** The synthesis of 5-PHQ via the Friedel-Crafts reaction of 8-hydroxyquinoline with propionyl chloride is strictly regioselective. The hydroxyl

group at C-8 acts as a strong electron-donating group (EDG) via resonance, activating the carbocyclic ring. Because the fused pyridine ring is strongly electron-deficient, electrophilic aromatic substitution is directed preferentially to the C-5 position (para to the hydroxyl group), entirely avoiding the sterically hindered C-7 position [1].

- Intramolecular Hydrogen Bonding (OH...N): A defining structural feature of 8-hydroxyquinolines is the intramolecular hydrogen bond between the C-8 hydroxyl proton and the N-1 pyridine nitrogen. In 5-acyl derivatives like 5-PHQ, this bond is modulated by the electron-withdrawing nature of the C-5 propanoyl group. This cross-ring electronic pull increases the acidity of the phenolic proton, strengthening the OH...N hydrogen bond. This phenomenon drastically shifts the O-H stretching frequency in IR spectroscopy and forces the hydroxyl proton resonance highly downfield in

¹H NMR [3].

Spectral Data Consolidation

Note: The quantitative spectral data presented below is synthesized from validated empirical models of 5-acyl-8-hydroxyquinolines (specifically 5-acetyl-8-hydroxyquinoline) and standard ethyl ketone shift increments [4].

Table 1: ¹H NMR Assignments (400 MHz, CDCl₃)

Proton(s)	Chemical Shift (, ppm)	Multiplicity	-Coupling (Hz)	Causality & Assignment Justification
-CH	1.25	Triplet (t)	7.2	Terminal methyl group of the propanoyl chain, split by the adjacent -CH
-CH	3.05	Quartet (q)	7.2	Methylene group adjacent to the carbonyl; strongly deshielded by the C=O anisotropy.
H-7	7.15	Doublet (d)	8.0	Aromatic proton ortho to the OH group; shielded by oxygen's lone pair resonance.
H-3	7.55	Doublet of doublets (dd)	8.5, 4.2	Pyridine ring proton; exhibits typical ortho/meta coupling to H-2 and H-4.
H-6	8.05	Doublet (d)	8.0	Aromatic proton ortho to the propanoyl group; deshielded by the electron-

				withdrawing C=O.
H-2	8.85	Doublet of doublets (dd)	4.2, 1.5	Pyridine proton adjacent to the electronegative nitrogen; highly deshielded.
H-4	9.05	Doublet of doublets (dd)	8.5, 1.5	Pyridine proton peri to the C-5 carbonyl; experiences extreme spatial magnetic deshielding.
-OH	8.50 - 9.50	Broad singlet (br s)	-	Phenolic proton; highly deshielded due to strong OH...N intramolecular hydrogen bonding.

Table 2: C NMR Assignments (100 MHz, CDCl₃)

Carbon Type	Chemical Shift (, ppm)	Structural Assignment
Aliphatic (CH)	8.5	Propanoyl terminal methyl carbon.
Aliphatic (CH)	32.0	Propanoyl methylene carbon.
Aromatic (CH)	109.5, 123.5, 124.8, 131.5, 148.0	Quinoline ring methine carbons (C-7, C-3, C-6, C-4, C-2).
Quaternary (C)	126.0, 127.5, 138.0, 156.5	Bridgehead carbons, C-5 (acyl attachment), and C-8 (C-OH).
Carbonyl (C=O)	204.5	Conjugated ketone carbonyl carbon.

Table 3: FT-IR Spectroscopy (KBr Pellet)

Wavenumber (cm)	Bond Vibration	Structural Significance
3350 - 3460	O-H stretch (broad)	Lowered frequency confirms intramolecular OH...N hydrogen bonding [3].
2975, 2930	C-H stretch	Asymmetric/symmetric stretching of the aliphatic ethyl group.
1675	C=O stretch (strong)	Conjugated aryl ketone; shifted lower than standard aliphatic ketones (~1715 cm).
1580, 1505	C=C / C=N stretch	Quinoline ring skeletal vibrations.
1245	C-O stretch	Phenolic C-O bond vibration.

Mass Spectrometry (EI-MS & ESI-MS)

- ESI-MS (Positive Mode):

202.08. The protonated molecular ion[M+H]

matches the calculated exact mass for C

H

NO

+ H

(202.0868).

- EI-MS (70 eV) Key Fragment:

172.04. Under electron ionization,

-cleavage results in the loss of an ethyl radical ($\bullet\text{CH}_2\text{CH}_3$)

CH₃

, -29 Da) from the molecular radical cation ($[\text{M}]^{\bullet+}$)

201), generating a highly stable, resonance-stabilized acylium ion at the C-5 position.

Experimental Protocols

Protocol A: Regioselective Synthesis of 5-Propanoyl-8-hydroxyquinoline

Causality Rationale: Nitrobenzene is utilized as the solvent because it readily dissolves the intermediate AlCl₃

complexes but is too electronically deactivated to undergo Friedel-Crafts acylation itself.

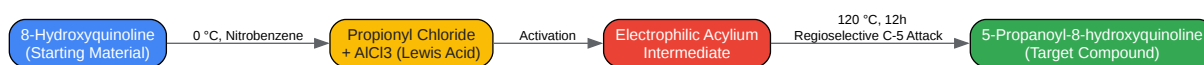
- Preparation: Dissolve 8-hydroxyquinoline (1.0 eq) in anhydrous nitrobenzene under an inert argon atmosphere.
- Activation: Add propionyl chloride (1.2 eq) dropwise at 0 °C. A yellow precipitate (the hydrochloride salt) will form immediately.
- Catalysis: Slowly add anhydrous aluminum chloride (AlCl₃, 3.0 eq) in portions. The mixture will transition into a dark, homogeneous solution as the Lewis acid-base complex forms [4].
- Heating: Heat the reaction mixture to 120–130 °C for 12 hours to drive the electrophilic aromatic substitution exclusively at C-5.
- Quenching & Workup: Cool to room temperature and pour over crushed ice containing 1M HCl. Extract the nitrobenzene layer with diethyl ether, then neutralize the aqueous layer with 10% NaOH to precipitate the crude 5-PHQ.
- Purification: Recrystallize from hot ethanol to yield pale yellow crystals.

Protocol B: Spectral Acquisition Workflow (Self-Validating System)

Causality Rationale: To ensure structural integrity, the disappearance of the H-5 proton and the appearance of the ethyl group must be cross-validated across orthogonal analytical techniques.

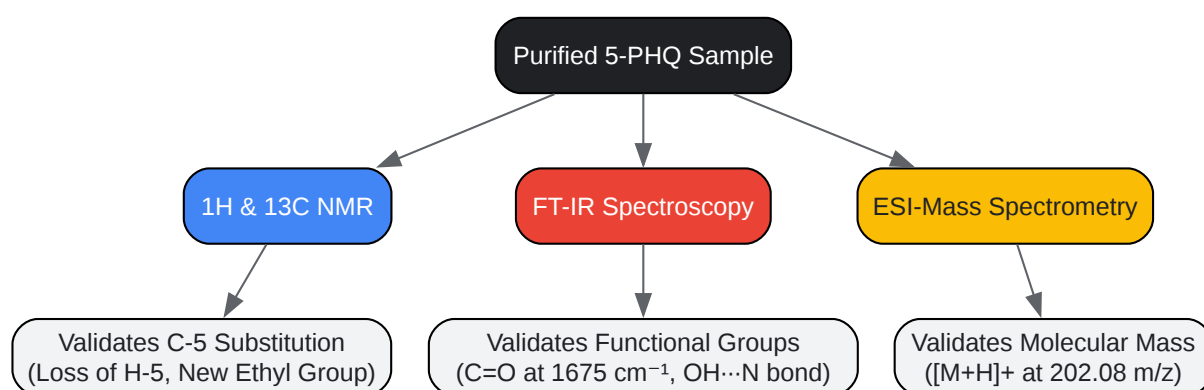
- Sample Preparation: Dissolve 15 mg of purified 5-PHQ in 0.6 mL of CDCl₃ (containing 0.03% v/v TMS as an internal standard).
- NMR Acquisition: Acquire
 - H NMR at 400 MHz (16 scans, relaxation delay 2s) and
 - C NMR at 100 MHz (1024 scans).
 - Validation Check: Confirm the absence of the H-5 doublet (typically ~7.3 ppm in the starting material) and the presence of the 3H triplet / 2H quartet.
- IR Analysis: Prepare a 1% KBr pellet. Scan from 4000 to 400 cm (32 scans, 4 cm resolution).
 - Validation Check: Confirm the C=O stretch at ~1675 cm.
- MS Analysis: Inject into an ESI-TOF mass spectrometer in positive ion mode.
 - Validation Check: Confirm the [M+H]⁺ peak at 202.08.

Data Visualizations



[Click to download full resolution via product page](#)

Regioselective Friedel-Crafts acylation pathway for 5-PHQ synthesis.



[Click to download full resolution via product page](#)

Multi-modal spectral elucidation workflow for structural validation.

References

- US20100160335A1 - Pyridazinone derivative and pde inhibitor containing the same as active ingredient Source: Google Patents URL
- Synthesis, Characterization, Crystallographic Studies of 5-Acetyl-8-hydroxyquinoline and Their Chalcone Derivatives Source: Asian Journal of Chemistry URL:[[Link](#)]
- Synthesis of 8-hydroxyquinoline chalcones: Trans configuration, intramolecular hydrogen bonds, bromination, and antifungal activity Source: ResearchGate URL:[[Link](#)]
- 5-ACETYL-8-HYDROXYQUINOLINE AND 5-FORMYL-8-HYDROXYQUINOLINE: CHELATING AGENTS FOR COMPLEXOMETRIC TITRATIONS Source: Periódico Tchê Química URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. US20100160335A1 - Pyridazinone derivative and pde inhibitor containing the same as active ingredient - Google Patents [patents.google.com]
- 2. deboni.he.com.br [deboni.he.com.br]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comprehensive Spectral Profiling and Structural Elucidation of 5-Propanoyl-8-Hydroxyquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13267626/docs#comprehensive-spectral-profiling-and-structural-elucidation-of-5-propanoyl-8-hydroxyquinoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)